

Essential Safety and Operational Guide for Handling 3-Thienylboronic Acid

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Compound of Interest

Compound Name: 3-Thienylboronic acid

Cat. No.: B050007

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **3-Thienylboronic acid**, a common reagent in synthetic chemistry. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key identifying and physical data for **3-Thienylboronic acid** is provided below.

| Property | Value |
|-------------------|---|
| Chemical Name | 3-Thienylboronic acid |
| Synonym(s) | (Thiophene-3-yl)boronic acid, 3-Thiopheneboric acid |
| CAS Number | 6165-69-1 |
| Molecular Formula | C ₄ H ₅ BO ₂ S |
| Molecular Weight | 127.96 g/mol |
| Form | Solid |
| Melting Point | 164-169 °C |

Hazard Identification and Personal Protective Equipment (PPE)

3-Thienylboronic acid is classified with several hazards that necessitate the use of appropriate personal protective equipment. The signal word for this chemical is "Warning".^[1]

Hazard Statements:

- Harmful if swallowed.^[1]
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause respiratory irritation.^[1]

To mitigate these risks, the following PPE is mandatory when handling **3-Thienylboronic acid**:

| Protection Type | Specification | Standard Examples |
|------------------------|---|---------------------------|
| Eye/Face Protection | Tightly fitting safety goggles or a face shield worn over safety glasses. ^{[2][3][4]} | EN 166 (EU) or NIOSH (US) |
| Skin Protection | Chemical-impermeable gloves and a flame-resistant lab coat. ^{[2][3][4]} | EN 374 |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation occurs. ^{[2][4]} | NIOSH (US) or EN 149 (EU) |
| Footwear | Closed-toe shoes. ^[3] | - |

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling and disposal of **3-Thienylboronic acid** in a laboratory setting.

1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Ensure the label is clear and legible.
- **Storage:** Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[2][4][5] Keep it away from incompatible materials such as strong oxidizing agents and strong acids.[5]

2. Handling and Use

- **Engineering Controls:** All handling of **3-Thienylboronic acid** should be conducted in a certified chemical fume hood to ensure adequate ventilation.[2][4] An eyewash station and safety shower should be readily accessible.[4][6]
- **Weighing and Transfer:** To minimize dust formation, carefully weigh the solid in a tared, sealed container.[3] When transferring, use non-sparking tools.[2]
- **Dissolving:** When preparing solutions, slowly add the solid **3-Thienylboronic acid** to the solvent to prevent splashing.[3]
- **General Practices:** Avoid contact with skin and eyes.[2][6] Do not eat, drink, or smoke in the handling area.[2] Wash hands thoroughly after handling.[7]

3. Spill and Emergency Procedures

- **Small Spills:** For small spills, vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[4][6] Avoid generating dust.[4][5]
- **Large Spills:** In the event of a large spill, evacuate the immediate area and alert other laboratory personnel.[3]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4][6] Seek medical attention.[4][6]

- Skin Contact: Remove all contaminated clothing and drench the affected skin with running water for at least 15 minutes.[3][4] If skin irritation occurs, seek medical advice.[5]
- Inhalation: Move the person to fresh air.[4][6] If breathing is difficult, provide oxygen and seek medical attention.[4][6]
- Ingestion: Wash out the mouth with water.[3][6] Do not induce vomiting.[3][4] Seek immediate medical attention.[4][7]

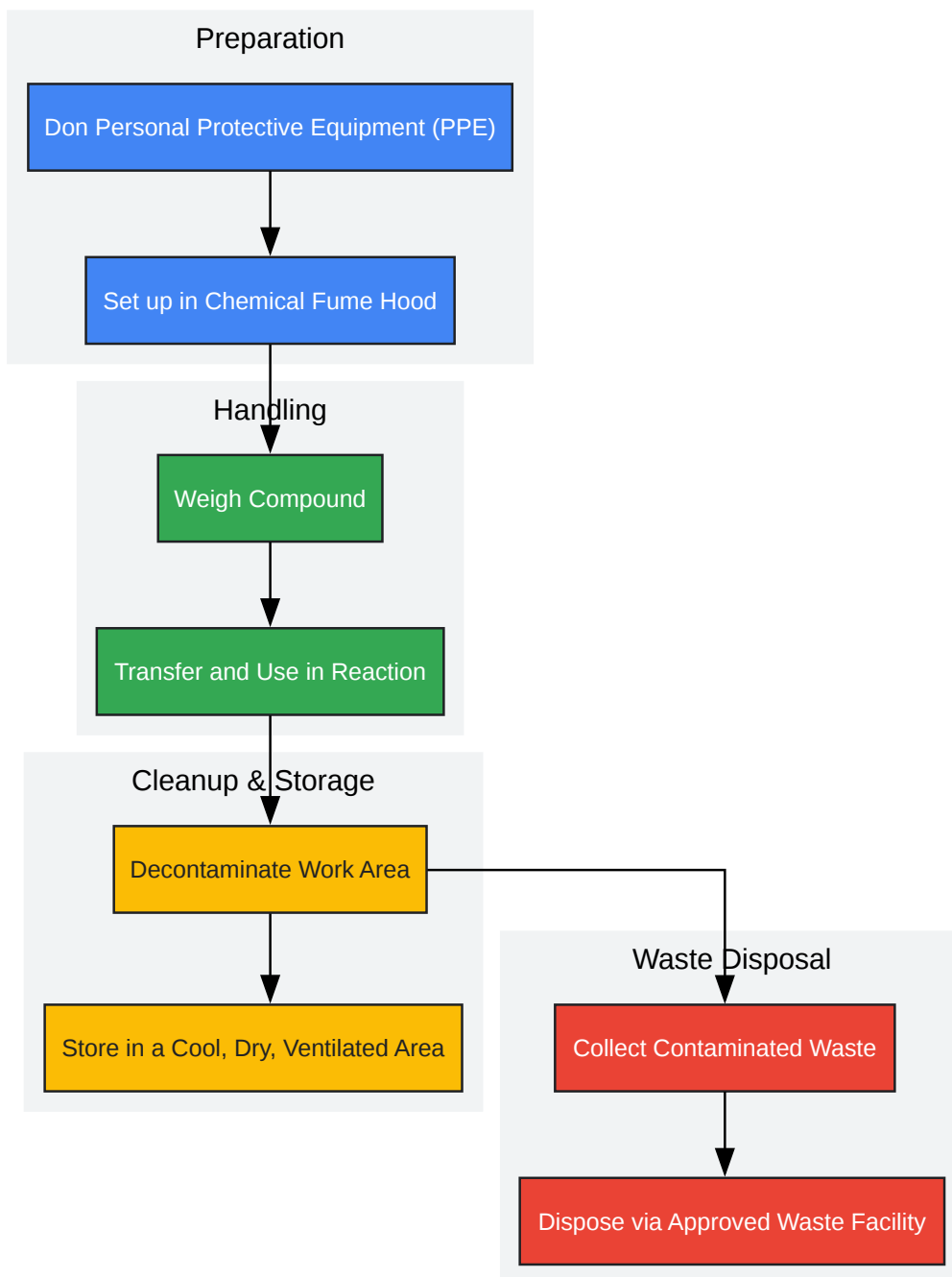
4. Disposal Plan

- Waste Collection: All waste containing **3-Thienylboronic acid**, including contaminated materials like gloves and weighing paper, should be collected in a clearly labeled, closed container for hazardous waste.
- Final Disposal: The disposal of chemical waste must be in accordance with all applicable local, state, and federal regulations.[5][7] Dispose of the contents and container at an approved waste disposal facility.[5] Do not allow the product to enter drains.[8]

Safe Handling Workflow

The following diagram outlines the standard workflow for handling **3-Thienylboronic acid** in a laboratory setting.

Safe Handling Workflow for 3-Thienylboronic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Thienylboronic acid**.

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